

Europium(III) Nitrate Hydrate: A Comprehensive Safety and Handling Guide

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Compound of Interest

Compound Name: *Europium(III) nitrate hydrate*

Cat. No.: *B560913*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety information for **Europium(III) nitrate hydrate**, compiled from various safety data sheets (SDS). The information is presented to ensure safe handling, storage, and emergency response for professionals working with this compound.

Core Safety Information

Europium(III) nitrate hydrate is an oxidizing solid that can intensify fire and cause skin, eye, and respiratory irritation.^{[1][2][3][4][5][6]} It is crucial to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Europium(III) nitrate hydrate**. The exact molecular weight and melting point can vary depending on the degree of hydration.

Property	Value	Source(s)
Chemical Formula	$\text{Eu}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$	[7][8]
Molecular Weight (Anhydrous)	337.98 g/mol	[7][8]
Molecular Weight (Hexahydrate)	446.07 g/mol	[2][5]
Appearance	Colorless crystals or crystalline powder	[4][8]
Melting Point	85 °C (decomposes)	[8]
Solubility	Soluble in water	[1][9]
Stability	Stable under normal conditions, but hygroscopic.[9] As an oxidizer, it may cause fire when in contact with combustible materials.[3][10]	

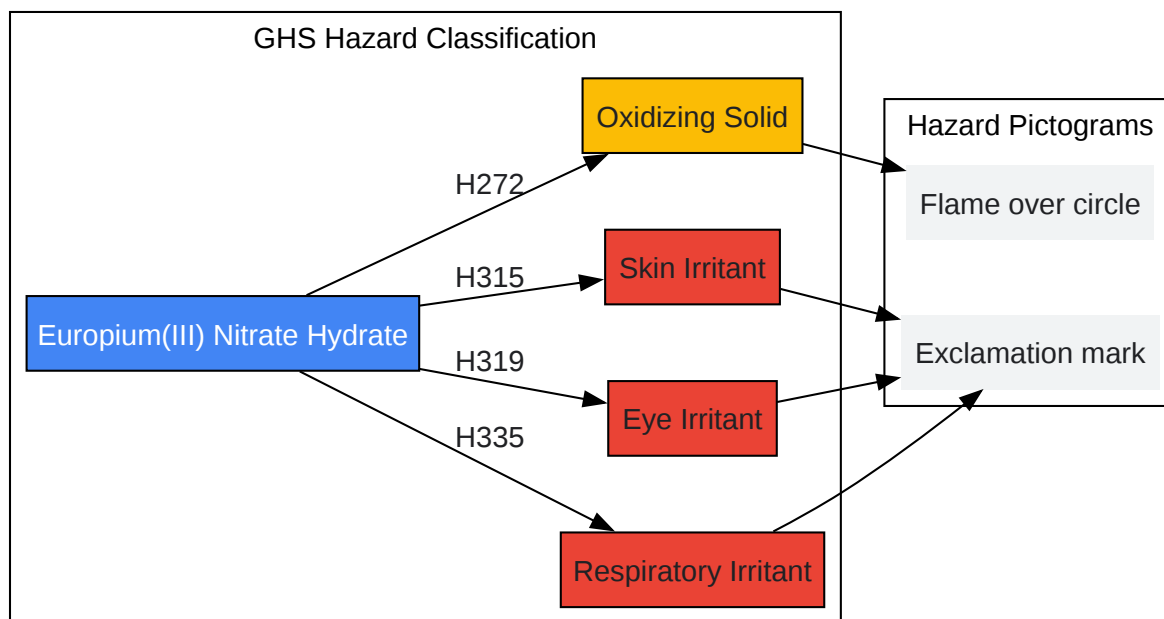
Hazard Identification and Classification

Europium(III) nitrate hydrate is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are its oxidizing properties and its potential to cause irritation.

Hazard Class	GHS Category	Signal Word	Hazard Statement
Oxidizing solids	Category 2	Danger	H272: May intensify fire; oxidizer
Skin corrosion/irritation	Category 2	Warning	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	Warning	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	Warning	H335: May cause respiratory irritation

Source:[2][3][4][5][6]

The following diagram illustrates the GHS classification and the corresponding pictograms.



[Click to download full resolution via product page](#)GHS Hazard Classification for **Europium(III) Nitrate Hydrate**

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented in this guide are not publicly available in the cited Safety Data Sheets. The information is a summary of results from standardized testing protocols.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **Europium(III) nitrate hydrate**.

Personal Protective Equipment (PPE)

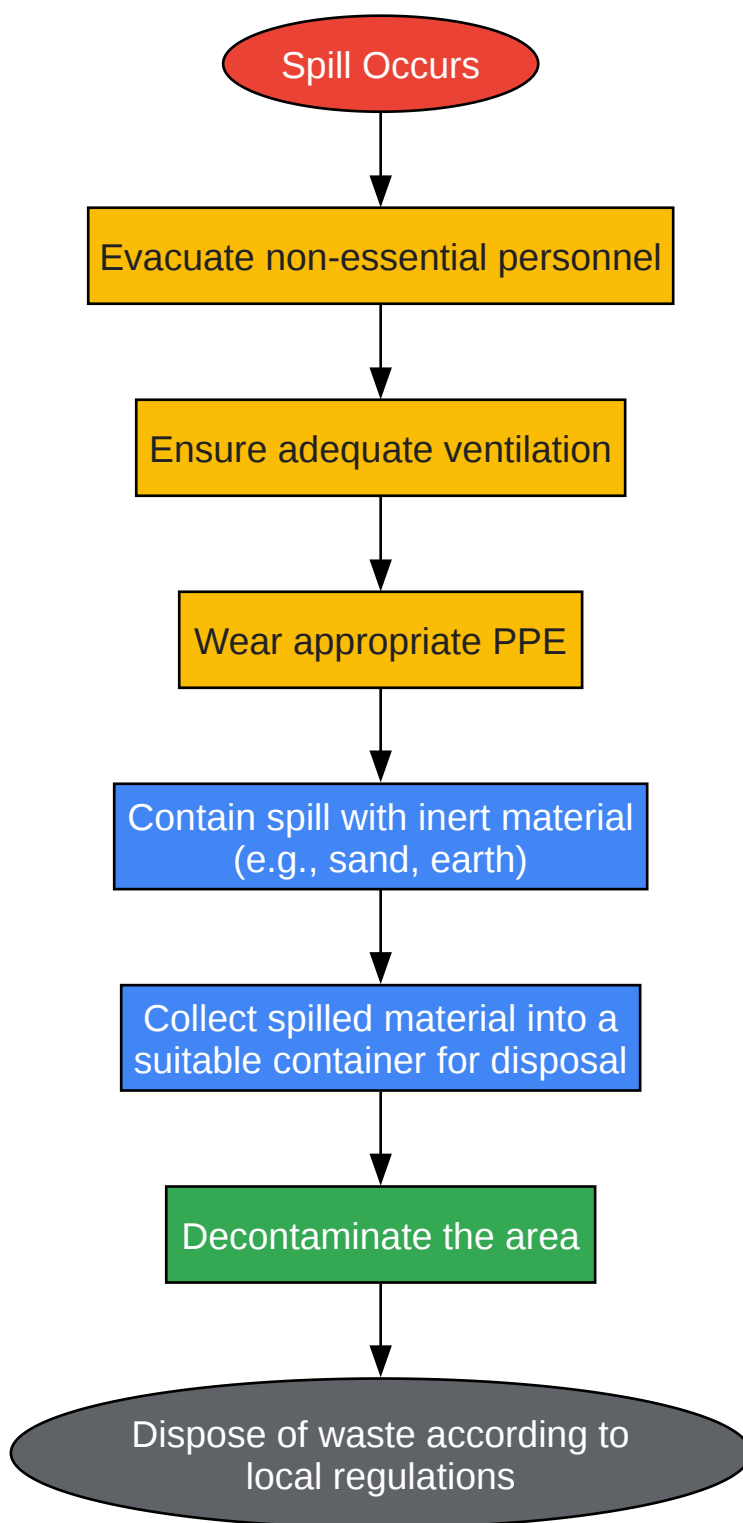
The following PPE should be worn when handling the compound:

Protection Type	Recommendation	Source(s)
Eye/Face Protection	Chemical safety goggles or a face shield.	[8]
Skin Protection	Nitrile or rubber gloves and a protective suit.	[8]
Respiratory Protection	Use an approved respirator if dust is generated.	[8]

Handling and Storage Procedures

Procedure	Recommendation	Source(s)
Handling	Use in a well-ventilated area. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Keep away from heat, sparks, and open flames.	[8]
Storage	Store in a cool, dry, and well-ventilated area. Keep the container tightly closed. Store away from flammable substances, reducing agents, organic materials, and metal powders.	[8]

The logical workflow for handling a spill is outlined in the diagram below.



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Spill Response Workflow for **Europium(III) Nitrate Hydrate**

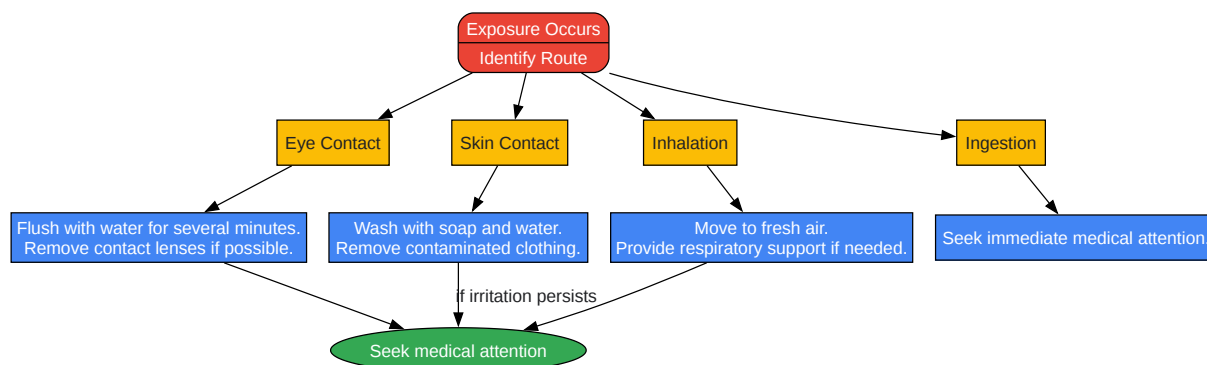
Emergency Procedures

In case of exposure or fire, the following first-aid and fire-fighting measures should be taken.

First-Aid Measures

Exposure Route	First-Aid Procedure	Source(s)
Eye Contact	Immediately flush eyes with copious amounts of water for several minutes, ensuring adequate flushing under the eyelids. Consult a physician.	[7][8]
Skin Contact	Wash the affected area with soap and water. Remove contaminated clothing. Seek medical assistance if irritation persists.	[7][8]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, administer CPR. Get immediate medical attention.	[7][8]
Ingestion	Seek immediate medical assistance. Keep the victim calm.	[7][8]

The following diagram illustrates the decision-making process for first aid after exposure.



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First-Aid Decision Tree for Exposure to **Europium(III) Nitrate Hydrate**

Fire-Fighting Measures

- Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.[7]
- Specific Hazards: As an oxidizer, it can intensify fire.[1][4] Contact with combustible materials may cause ignition.[3][10] Hazardous decomposition products include nitrogen oxides and europium oxide.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[10]

Toxicity and Ecological Information

Toxicological Data

The toxicological properties of **Europium(III) nitrate hydrate** have not been fully investigated. [3] The available acute toxicity data is limited.

Route	Species	Value	Source(s)
Oral	Rat	LD50 > 5 g/kg	[11]

Ecological Information

Ecotoxicity data for **Europium(III) nitrate hydrate** is largely unavailable.[12] It is expected to be soluble in water and may persist in the environment.[3] Discharge into the environment should be avoided.[3][8]

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